

Manganese(III) acetylacetonate CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Manganese(III)acetylacetonate

Cat. No.: B089202

[Get Quote](#)

Manganese(III) Acetylacetonate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Manganese(III) acetylacetonate, a coordination complex with the CAS number 14284-89-0, is a versatile and widely utilized compound in both academic research and industrial applications. This technical guide provides an in-depth overview of its fundamental properties, synthesis protocols, and key applications, with a particular focus on its relevance to chemical synthesis and materials science. Detailed experimental procedures and quantitative data are presented to facilitate its practical use in a laboratory setting.

Core Properties

Manganese(III) acetylacetonate, systematically named tris(2,4-pentanedionato-O,O')manganese, is a dark brown, crystalline solid. Its key identifiers and physicochemical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14284-89-0[1]
Molecular Formula	C ₁₅ H ₂₁ MnO ₆ [2]
Linear Formula	Mn(C ₅ H ₇ O ₂) ₃ [1]
Molecular Weight	352.26 g/mol [1]
InChI Key	HYZQBNDRDQEWAN-LNTINUHCSA-K[1]
EC Number	238-188-3[1]
PubChem CID	12567224[2]

Table 2: Physicochemical Properties

Property	Value
Appearance	Dark brown to black crystalline powder
Melting Point	159-161 °C (decomposes)[1]
Solubility	Soluble in organic solvents like benzene, chloroform, and acetone; sparingly soluble in water.
Magnetic Properties	Paramagnetic[3]
Coordination Geometry	Octahedral, subject to Jahn-Teller distortion[4]
Electronic Configuration	High-spin d ⁴ [5]

Synthesis of Manganese(III) Acetylacetonate

Several methods for the synthesis of Manganese(III) acetylacetonate have been reported. Below are two detailed experimental protocols: a traditional method and a more environmentally benign "green" synthesis route.

Traditional Synthesis Protocol

This common laboratory preparation involves the oxidation of a manganese(II) salt in the presence of acetylacetone.

Materials:

- Manganese(II) chloride tetrahydrate ($\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$)
- Sodium acetate trihydrate ($\text{NaOAc} \cdot 3\text{H}_2\text{O}$)
- Acetylacetone (acacH)
- Potassium permanganate (KMnO_4)
- Distilled water

Procedure:

- In a 250 mL conical flask, dissolve 1.32 g of manganese(II) chloride tetrahydrate and 3.59 g of sodium acetate trihydrate in 50 mL of distilled water.
- To this solution, add 5 mL of acetylacetone via pipette and introduce a magnetic stir bar.
- While stirring, add a solution of 0.28 g of potassium permanganate in 15 mL of water dropwise.
- Continue stirring for an additional 5 minutes after the complete addition of the potassium permanganate solution.
- Prepare a solution of 3.59 g of sodium acetate trihydrate in 15 mL of water and add it in approximately 1 mL portions to the reaction mixture.
- Heat the mixture to approximately 60°C for 10 minutes, then cool it in an ice bath.
- Collect the dark crystalline product by filtration, wash with cold water, and dry.

Green Synthesis Protocol

This method avoids the use of manganese(II) salts and relies on the direct reaction of potassium permanganate with acetylacetone in an aqueous medium.^[6]

Materials:

- Potassium permanganate (KMnO_4)
- Acetylacetone (acacH)
- Distilled water

Procedure:

- Dissolve 5 g of KMnO_4 in 50 mL of distilled water with continuous stirring in a water bath.[6]
- Once the KMnO_4 is fully dissolved, add distilled acetylacetone to the solution with continuous stirring.[6]
- A crystalline precipitate will be observed. Cool the entire mixture for 10 minutes to ensure complete crystal deposition.[6]
- Filter the resulting dark, shiny crystals of $\text{Mn}(\text{acac})_3$ and dry them under a vacuum over fused CaCl_2 . [6] Optimal conversion (around 98%) can be achieved at a 7:1 molar ratio of acetylacetone to KMnO_4 at 75°C for 60 minutes.[6]

Applications in Research and Development

Manganese(III) acetylacetonate is a versatile reagent with numerous applications, primarily stemming from its role as a one-electron oxidant and a catalyst precursor.

Catalysis in Organic Synthesis

$\text{Mn}(\text{acac})_3$ is a widely used catalyst and stoichiometric oxidant in a variety of organic transformations. Its catalytic activity often involves the facile redox cycling between the $\text{Mn}(\text{III})$ and $\text{Mn}(\text{II})$ states.[4]

- **Oxidation Reactions:** It is an effective oxidant for a range of substrates, including phenols, β -dicarbonyl compounds, and thiols.[1][7] The oxidation of phenols can yield quinones, which are important intermediates in the synthesis of pharmaceuticals and dyes.[7]

- **Polymerization:** $\text{Mn}(\text{acac})_3$ can act as an initiator for radical polymerization reactions.^[8] It has been successfully employed as an initiator in Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization, demonstrating its versatility in controlled polymer synthesis.^[9]
- **Cross-Coupling Reactions:** It can catalyze various cross-coupling reactions, which are fundamental in the construction of complex organic molecules.

Materials Science

The compound serves as a valuable precursor in the synthesis of advanced materials.

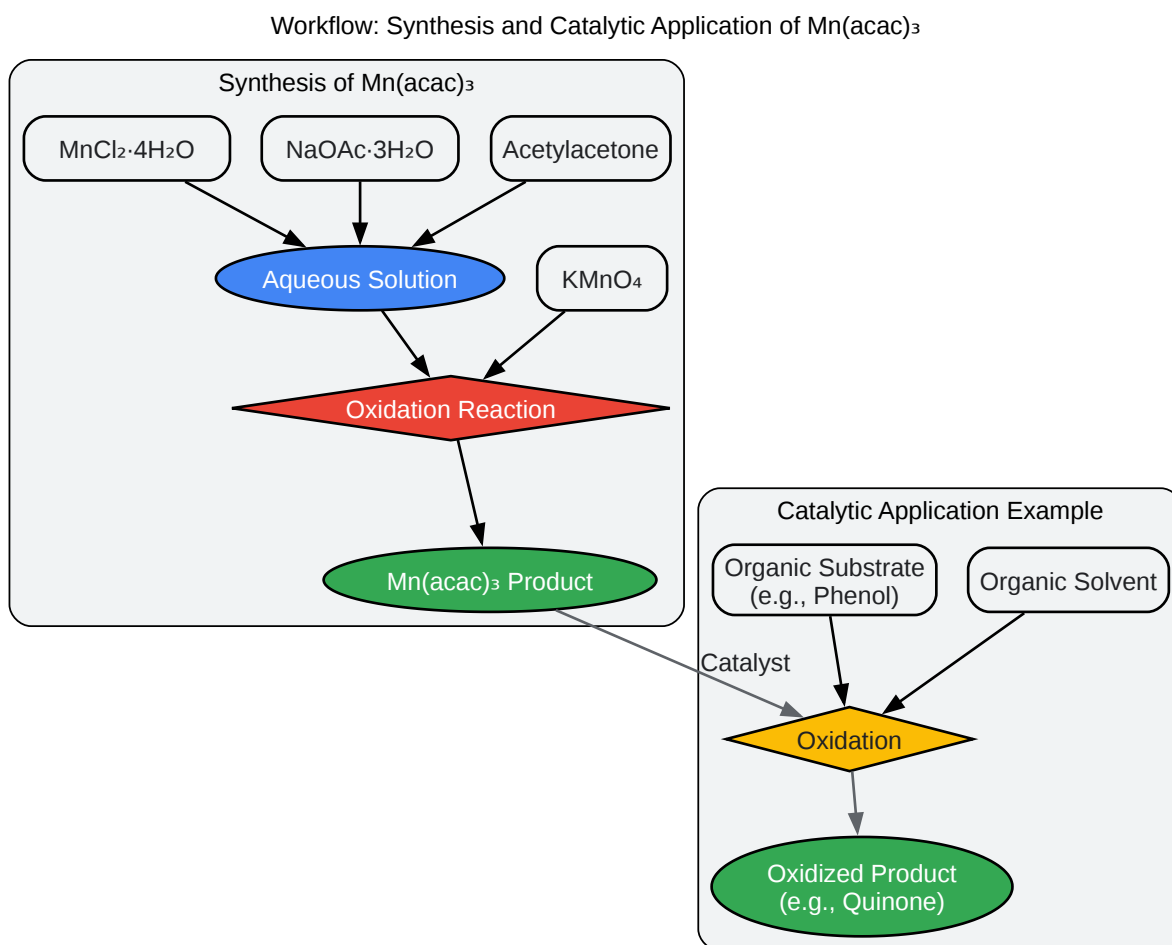
- **Nanoparticle Synthesis:** It is used to produce manganese oxide nanoparticles, which have applications in battery technology and energy storage.^[10]
- **Carbon Nanostructures:** $\text{Mn}(\text{acac})_3$ can be utilized as a precursor for the growth of carbon nanotubes and other carbon nanostructures through techniques like chemical vapor deposition (CVD).^{[7][11]}

Relevance to Drug Development

While not a therapeutic agent itself, Manganese(III) acetylacetonate plays a significant role in the synthesis of pharmaceutical intermediates.^[10] Its catalytic properties enable the efficient construction of molecular scaffolds and the introduction of functional groups that are crucial for the biological activity of drug candidates. Furthermore, manganese-based compounds are being explored as safer alternatives to gadolinium-based MRI contrast agents, and $\text{Mn}(\text{acac})_3$ can serve as a precursor in the development of such agents.^{[12][13][14]}

Experimental Workflows and Diagrams

To illustrate the practical application of Manganese(III) acetylacetonate, a logical workflow for its synthesis and subsequent use as a catalyst is presented below.



[Click to download full resolution via product page](#)

Caption: Synthesis and Catalytic Workflow of $\text{Mn}(\text{acac})_3$.

The diagram above illustrates a typical workflow, starting with the synthesis of Manganese(III) acetylacetonate from common laboratory reagents. The synthesized product then serves as a

catalyst in a representative organic oxidation reaction, highlighting its utility in chemical transformations relevant to pharmaceutical and materials synthesis.

Conclusion

Manganese(III) acetylacetonate is a cornerstone reagent for researchers and professionals in chemistry-related fields. Its well-defined properties, straightforward synthesis, and broad applicability as a catalyst and precursor make it an invaluable tool. For those in drug development, its primary utility lies in facilitating the synthesis of complex organic molecules and novel materials, rather than direct therapeutic intervention. The experimental protocols and data presented in this guide are intended to support its effective and safe implementation in various research and development endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Manganese(III) acetylacetonate technical grade 14284-89-0 [sigmaaldrich.com]
- 2. Manganese(III) acetylacetonate | C₁₅H₂₁MnO₆ | CID 12567224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbinnco.com [nbinnco.com]
- 4. Manganese(III)acetylacetonate | 14284-89-0 | Benchchem [benchchem.com]
- 5. alpha.chem.umb.edu [alpha.chem.umb.edu]
- 6. Preparation of manganese (III) acetylacetonate nanoparticles via an environmentally benign route [academic.hep.com.cn]
- 7. Buy Manganese(III)acetylacetonate | 14284-89-0 [smolecule.com]
- 8. mdpi.com [mdpi.com]
- 9. Manganese(iii) acetylacetonate initiated RAFT polymerizations: an alternative and versatile RAFT initiator - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 10. nbinnco.com [nbinnco.com]

- 11. americanelements.com [americanelements.com]
- 12. Manganese-Based Contrast Agent Could Make MRI Safer - MRI - mobile.Medimaging.net [mobile.medimaging.net]
- 13. Manganese-Based Contrast Agents as Alternatives to Gadolinium: A Comprehensive Review - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Manganese-based MRI contrast agent may be safer alternative to gadolinium-based agents | EurekAlert! [eurekalert.org]
- To cite this document: BenchChem. [Manganese(III) acetylacetonate CAS number and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089202#manganese-iii-acetylacetonate-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com